

storage and handling guidelines for 2-Undecanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Undecanone

Cat. No.: B7801925

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Technical Support Center: 2-Undecanone

This technical support guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of **2-Undecanone**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Undecanone**?

A1: **2-Undecanone** is a combustible liquid and may be harmful if swallowed.[1][2] It can cause skin irritation after prolonged or repeated contact and may cause respiratory tract irritation.[3] Inhalation of vapors may lead to drowsiness and dizziness.[3] It is also toxic to aquatic life with long-lasting effects.[1][2]

Q2: How should **2-Undecanone** be stored?

A2: Store **2-Undecanone** in a cool, dry, and well-ventilated area in its original, tightly sealed container.[1][3] It should be kept away from incompatible materials, heat, sparks, and open flames.[4][5] For long-term storage, some suppliers recommend temperatures of -20°C for powder form or -80°C when in solvent.[2]

Q3: What personal protective equipment (PPE) is required when handling **2-Undecanone**?

A3: When handling **2-Undecanone**, it is essential to use appropriate personal protective equipment. This includes safety goggles with side-shields, protective gloves, and impervious

clothing.[2] In areas with inadequate ventilation, a suitable respirator should be worn.[1][2]

Q4: What should I do in case of accidental contact with **2-Undecanone**?

A4: In case of skin contact, flush the affected area with plenty of water and seek medical attention if irritation persists.[3] For eye contact, immediately flush with water for at least 15 minutes and seek medical attention.[1][2] If inhaled, move to fresh air and seek medical attention if symptoms occur.[6] If swallowed, do NOT induce vomiting; rinse the mouth with water and consult a physician.[1][2]

Q5: What materials are incompatible with **2-Undecanone**?

A5: **2-Undecanone** is incompatible with strong oxidizing agents, strong bases, strong acids/alkalis, and reducing agents.[2][3][7] It can react with these substances, potentially liberating heat and flammable gases.[3]

Troubleshooting Guide

Problem	Possible Cause	Solution
Precipitate formation in stored 2-Undecanone	The melting point of 2-Undecanone is 11-13°C. Storage at low temperatures may cause it to solidify.	Gently warm the container in a water bath to a temperature slightly above its melting point. Ensure the container is properly sealed.
Discoloration of 2-Undecanone over time	Prolonged storage at room temperature can lead to slight discoloration.[8]	While a slight change in color may not affect purity for some applications, for high-purity requirements, it is advisable to use a fresh stock.[8] Proper storage in a cool, dark place can minimize this.
Inconsistent experimental results	Contamination of 2-Undecanone with incompatible materials (e.g., strong acids, bases, oxidizing agents).	Ensure all glassware is clean and dry before use. Verify that no incompatible substances are introduced during the experimental process.
Strong odor in the laboratory	High vapor pressure of 2-Undecanone, especially at elevated temperatures, leading to evaporation.	Handle 2-Undecanone in a well-ventilated area or a fume hood. Keep containers tightly sealed when not in use.

Physical and Chemical Properties

Property	Value
Appearance	Colorless to slightly yellow oily liquid[3][7]
Molecular Formula	C11H22O
Molecular Weight	170.29 g/mol
Boiling Point	231-232 °C[5]
Melting Point	11-13 °C[5]
Flash Point	88 °C (190.4 °F)[4]
Density	0.825 g/mL at 25 °C[5]
Vapor Pressure	<0.133 mmHg at 20 °C[3]
Solubility	Insoluble in water[9]

Experimental Protocols

Handling and Dispensing:

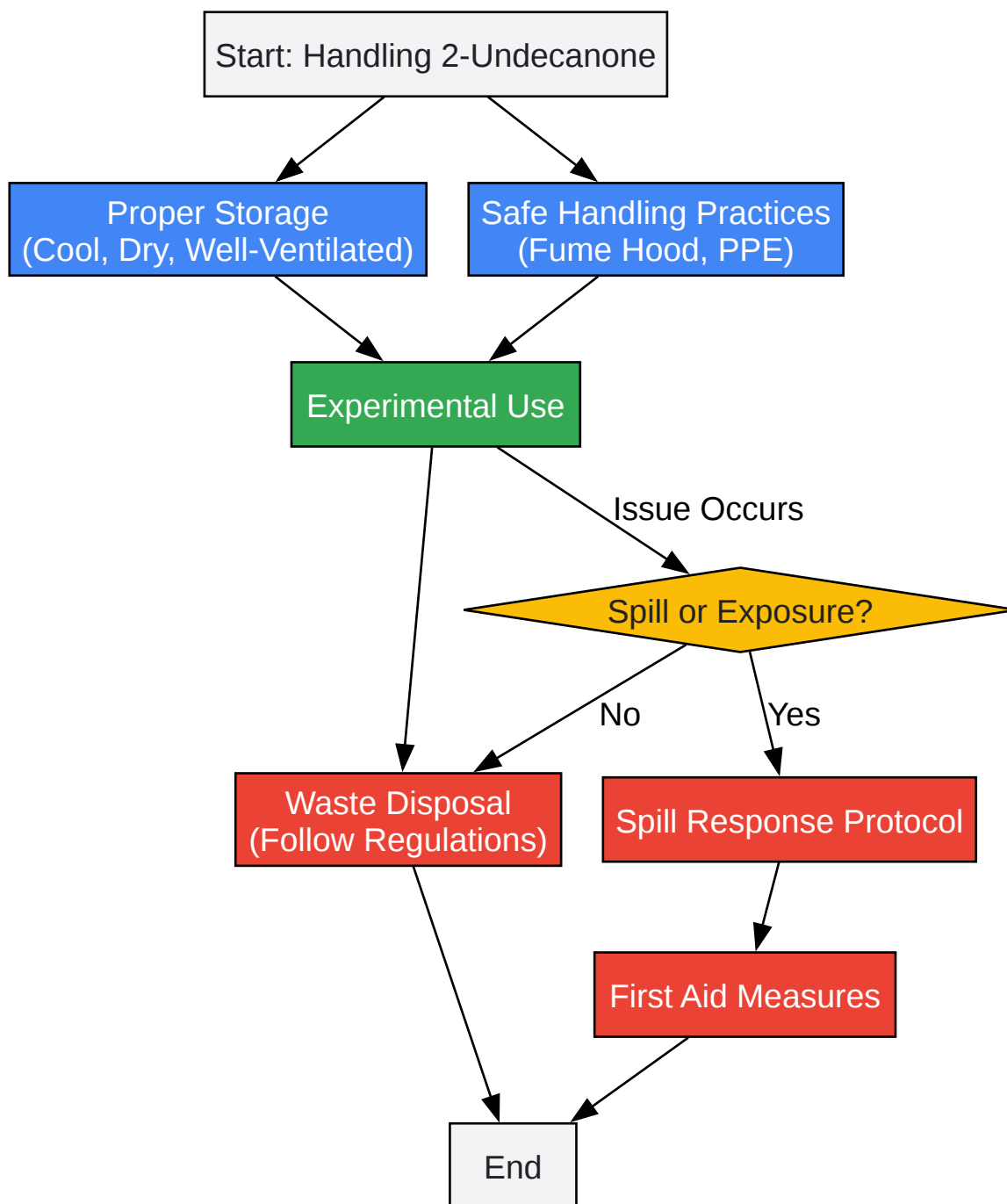
- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Ensure all containers are clearly labeled.
- Keep the container tightly closed when not in use to minimize vapor inhalation.
- Avoid contact with skin and eyes.

Spill Cleanup:

- In case of a small spill, absorb the liquid with an inert material such as sand, earth, or vermiculite.[3]
- Place the absorbed material into a suitable, closed container for disposal.[1]
- For larger spills, evacuate the area and contact environmental health and safety personnel.

- Prevent the spill from entering drains or waterways.[3]

Logical Workflow for Handling 2-Undecanone



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Caption: Workflow for safe handling and response for **2-Undecanone**.

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- To cite this document: BenchChem. [storage and handling guidelines for 2-Undecanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7801925#storage-and-handling-guidelines-for-2-undecanone]

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